

# Application Notes: <sup>99m</sup>Tc-Tetrofosmin SPECT Imaging in Small Animals

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## Compound of Interest

Compound Name: *Tetrofosmin*

Cat. No.: *B1683114*

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## Introduction

Technetium-99m **Tetrofosmin** (<sup>99m</sup>Tc-**Tetrofosmin**) is a lipophilic cationic radiopharmaceutical used for myocardial perfusion imaging (MPI) to assess coronary artery disease.[1][2][3] Its mechanism involves passive diffusion into myocardial cells, driven by the negative mitochondrial and sarcolemmal membrane potentials, where it is retained, allowing for scintigraphic imaging.[1] In preclinical research, <sup>99m</sup>Tc-**Tetrofosmin** SPECT (Single Photon Emission Computed Tomography) allows for the non-invasive assessment of cardiac physiology and pathology in small animal models, such as mice and rats.[4] This technique is valuable for studying cardiovascular diseases, evaluating therapeutic interventions, and understanding the biodistribution of the tracer. Compared to other tracers like <sup>99m</sup>Tc-Sestamibi, **Tetrofosmin** exhibits more rapid hepatic clearance, which can be advantageous for cardiac imaging.

## Principle of the Method

Following intravenous administration, <sup>99m</sup>Tc-**Tetrofosmin** distributes throughout the body and accumulates in viable myocardial tissue in proportion to blood flow. The technetium-99m isotope emits a 140 keV gamma ray, which is detected by a SPECT scanner. The scanner's detectors rotate around the animal, acquiring a series of 2D projection images from multiple angles. These projections are then computationally reconstructed to create a 3D map of the tracer's distribution, providing a detailed view of myocardial perfusion. When combined with a

CT (Computed Tomography) scan, the resulting SPECT/CT images provide both functional (SPECT) and anatomical (CT) information, allowing for precise localization of perfusion defects.

## Detailed Experimental Protocol

This protocol is a synthesis of methodologies described for SPECT imaging in mice.

### I. Materials and Reagents

- Radiopharmaceutical: Kit for the preparation of  $^{99m}\text{Tc}$ -**Tetrofosmin** injection (e.g., Myoview™).
- Radionuclide: Sterile, pyrogen-free Sodium Pertechnetate ( $^{99m}\text{Tc}$ ) eluate from a  $^{99}\text{Mo}/^{99m}\text{Tc}$  generator.
- Saline: 0.9% Sodium Chloride Injection, USP.
- Animal Model: C57BL/6 mice (or other appropriate strain), adult, male.
- Anesthesia: Isoflurane (e.g., 1-3% in 100% oxygen).
- Catheter: 30G needle or tail vein catheter.
- Equipment:
  - Small animal SPECT/CT scanner with a multi-pinhole collimator.
  - Dose calibrator.
  - Anesthesia delivery system.
  - Animal monitoring system (respiration, temperature).
  - Shielding equipment (vial shields, syringe shields).

### II. Radiotracer Preparation

- Reconstitution: Prepare  $^{99m}\text{Tc}$ -**Tetrofosmin** according to the manufacturer's instructions. This typically involves aseptically adding a specific activity of  $^{99m}\text{Tc}$ -pertechnetate to the

lyophilized kit vial.

- Incubation: Allow the vial to incubate at room temperature for approximately 15 minutes to ensure complete complexation.
- Quality Control: Verify the radiochemical purity (RCP) of the final product is >90% using an appropriate chromatography method (e.g., TLC).
- Dose Preparation: Based on the animal's body weight, draw the required activity into a shielded syringe. A typical dose for a mouse is approximately 4 MBq per gram of body weight.

### III. Animal Preparation and Radiotracer Administration

- Anesthesia: Anesthetize the mouse using isoflurane (e.g., 3% for induction, 1.5-2% for maintenance). Monitor the animal's respiratory rate and maintain body temperature using a heating pad.
- Positioning: Place the animal on the scanner bed in a supine or prone position.
- Injection: Administer the prepared dose of  $^{99m}\text{Tc}$ -**Tetrofosmin** intravenously. The retro-orbital route has been shown to provide comparable image quality to tail vein injections for **Tetrofosmin** and may be considered.

### IV. SPECT/CT Image Acquisition

- Timing: The optimal imaging time point for **Tetrofosmin** in mice is approximately 30 minutes post-injection (PI). Imaging can be performed up to 4 hours PI due to minimal redistribution.
- CT Scan: Perform a low-dose CT scan for anatomical co-registration and attenuation correction.
- SPECT Scan: Immediately following the CT scan, begin the SPECT acquisition. A multi-frame acquisition can be useful, for example, six subsequent 10-minute frames, to assess tracer kinetics.
  - Energy Window: Center a 15-20% energy window at 140 keV.

- Collimator: Use a high-resolution multi-pinhole collimator appropriate for mice.
- Acquisition Parameters: Typical parameters include 60-120 projections over a 360° rotation.

## V. Image Reconstruction and Analysis

- Reconstruction: Reconstruct the SPECT data using an iterative algorithm such as Ordered Subset Expectation Maximization (OSEM). Apply corrections for attenuation (using the CT map), scatter, and radioactive decay.
- Image Analysis:
  - Co-register the SPECT and CT images.
  - Draw Regions of Interest (ROIs) on the reconstructed images for various organs, particularly the left ventricular myocardium, liver, and lungs.
  - Quantify the tracer uptake within each ROI. The data can be expressed as a percentage of the injected dose per gram of tissue (%ID/g) or as normalized uptake values.

## Data Presentation

Table 1: Recommended Protocol Parameters for <sup>99m</sup>Tc-Tetrofosmin SPECT in Mice.

Parameter	Recommendation	Reference
Animal Model	Adult C57BL/6 Male Mice	
Anesthesia	Isoflurane (1.5-2%)	
Radiotracer Dose	~4 MBq / g body weight	
Injection Route	Intravenous (Retro-orbital or Tail Vein)	
Optimal Imaging Time	30 minutes post-injection	
Acquisition Duration	10-60 minutes (dynamic or static)	

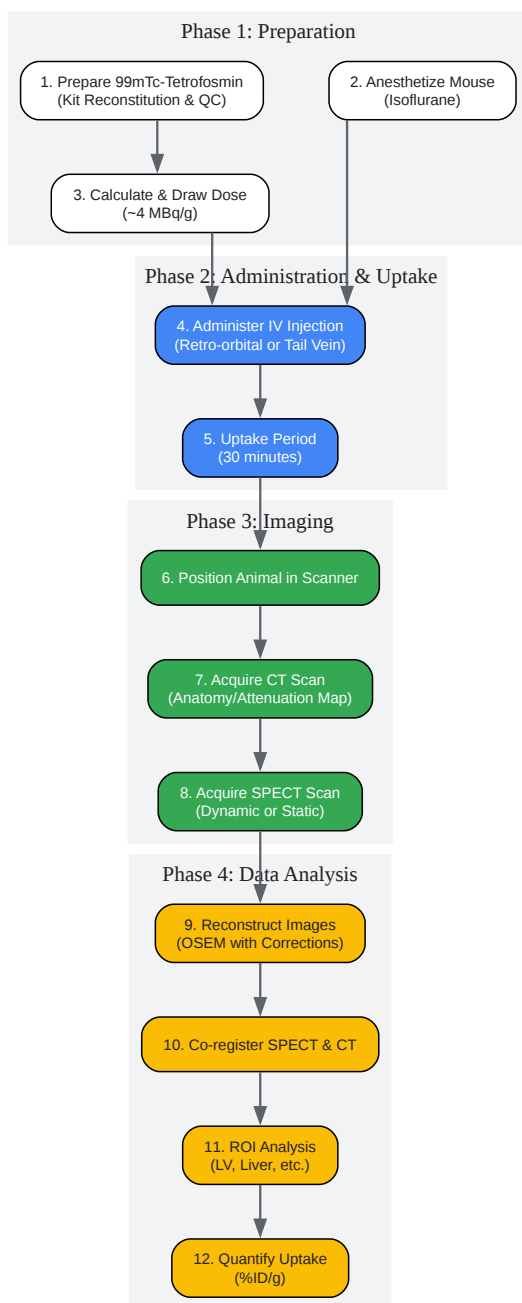
| SPECT Collimator | Multi-pinhole (mouse) | |

Table 2: Comparative Biodistribution and Washout Data (Mice). Data represents washout from 10 to 60 minutes post-injection.

Tracer	Injection Route	Left Ventricle (LV) Washout	Image Quality Comparison	Reference
<sup>99m</sup> Tc-Tetrofosmin	Tail Vein	33%	Lower than MIBI	
<sup>99m</sup> Tc-Tetrofosmin	Retro-orbital	22%	Comparable to MIBI	
<sup>99m</sup> Tc-Sestamibi (MIBI)	Tail Vein	16%	High	

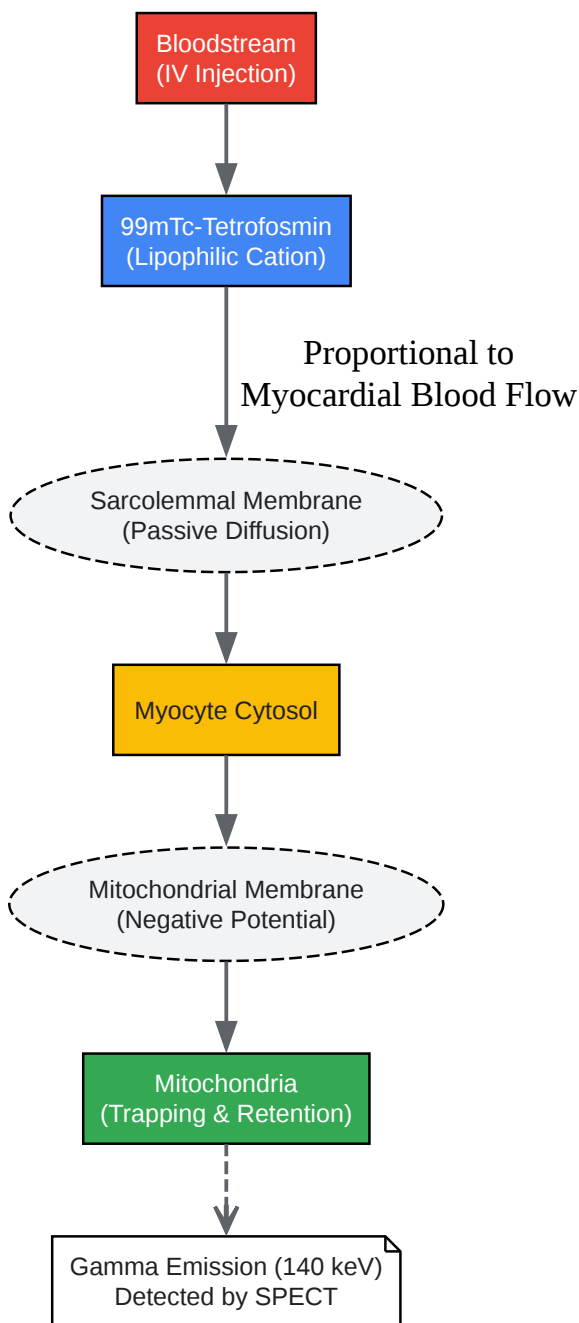
| <sup>99m</sup>Tc-Sestamibi (MIBI) | Retro-orbital | Not sig. different from tail vein | High | |

## Visualizations



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Caption: Experimental workflow for small animal  $^{99m}\text{Tc}$ -**Tetrofosmin** SPECT/CT imaging.



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